

safe handling and disposal of 3-Pyridinemethanol

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Compound of Interest

Compound Name: 3-Pyridinemethanol

Cat. No.: B1662793 Get Quote

Technical Support Center: 3-Pyridinemethanol

This guide provides comprehensive safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Pyridinemethanol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Pyridinemethanol**?

A1: **3-Pyridinemethanol** is classified as a hazardous chemical. The primary hazards include:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1][2]
- Harmful if Swallowed: It can be harmful if ingested.[3]
- Respiratory Irritation: May cause respiratory irritation.[4]

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, follow these first aid measures immediately:

• Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.



[3]

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][3]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1][3]

Q3: What personal protective equipment (PPE) is required when handling **3- Pyridinemethanol**?

A3: Always wear the following PPE when handling **3-Pyridinemethanol**:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[1]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, use a suitable respirator.

Q4: How should I store **3-Pyridinemethanol**?

A4: Store **3-Pyridinemethanol** in a tightly closed container in a dry, cool, and well-ventilated place.[3][4] Keep it away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides.[3]

Q5: What should I do in case of a fire involving **3-Pyridinemethanol**?

A5: In case of a fire, use a dry chemical, carbon dioxide, alcohol-resistant foam, or water spray to extinguish the flames.[1] Firefighters should wear self-contained breathing apparatus (SCBA).[1] Upon heating, **3-Pyridinemethanol** can decompose and emit toxic vapors of nitrogen oxides.[4]



Troubleshooting Guides

Issue: I observe an unexpected color change or heat generation when mixing **3- Pyridinemethanol** with another substance.

- Possible Cause: You may have mixed it with an incompatible material. **3-Pyridinemethanol** is incompatible with strong acids, strong oxidizing agents, and acid chlorides.[3] Reactions with these substances can be exothermic and may produce hazardous byproducts.
- Solution:
 - Safely stop the addition of the incompatible material.
 - If the reaction is vigorous, move to a safe distance and alert others in the laboratory.
 - If the reaction is contained and stable, allow it to cool down.
 - Treat the resulting mixture as hazardous waste and dispose of it according to the disposal protocol for reactive mixtures.
 - Review your experimental protocol to identify the incompatible substance and revise the procedure to avoid this mixture.

Issue: I notice a crystalline precipitate forming in my **3-Pyridinemethanol**, which is normally a liquid.

- Possible Cause: The temperature of your storage location may be too low. The melting point
 of 3-Pyridinemethanol is -7 °C (19.4 °F). If the ambient temperature drops below this, it will
 solidify.
- Solution:
 - Gently warm the container in a water bath to a temperature not exceeding 40°C.
 - Swirl the container occasionally to ensure uniform melting.
 - Once it has returned to a liquid state, you can proceed with your experiment.



• Store the chemical in a temperature-controlled environment to prevent this from recurring.

Data Presentation

Physical and Chemical Properties of 3-Pyridinemethanol

Property	Value	
CAS Number	100-55-0	
Molecular Formula	C ₆ H ₇ NO	
Molecular Weight	109.13 g/mol [5]	
Appearance	Clear, light yellow to yellow liquid[4]	
Boiling Point	259 °C / 498.2 °F @ 760 mmHg	
Melting Point	-7 °C / 19.4 °F	
Flash Point	149 °C / 300.2 °F	
Density	1.124 g/mL at 25 °C	
Solubility	Fully miscible in water[6]	

Incompatible Materials

Material Class	Examples	Potential Hazard
Strong Acids	Hydrochloric acid, Sulfuric acid	Vigorous reaction, heat generation.
Strong Oxidizing Agents	Peroxides, Nitrates, Perchlorates	Risk of fire or explosion.
Acid Chlorides	Acetyl chloride, Benzoyl chloride	Exothermic reaction.

Experimental Protocols

Protocol 1: Small-Scale Spill Cleanup (less than 100 mL)



Objective: To safely clean and decontaminate a small spill of **3-Pyridinemethanol**.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- Absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Weak acid neutralizer (e.g., a 5% solution of citric acid).
- pH indicator strips.
- Two sealable plastic bags for waste disposal.
- Scoop or dustpan.

Procedure:

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Ensure Ventilation: Work in a well-ventilated area or a chemical fume hood.
- Contain the Spill: If the liquid is spreading, create a dike around the spill using an absorbent material.
- Neutralize the Spill:
 - 3-Pyridinemethanol is a basic compound. Cautiously apply the 5% citric acid solution to the spill, starting from the outside and working inwards.
 - Avoid adding the neutralizer too quickly to prevent excessive heat generation or splashing.
 - After the initial reaction subsides, test the pH of the spilled material with a pH strip. The target pH is between 6 and 8. Add more neutralizer in small increments if necessary.
- Absorb the Residue: Once neutralized, cover the spill with an absorbent material.
- Collect the Waste: Carefully scoop the absorbed material into a sealable plastic bag.



- Decontaminate the Area: Wipe the spill area with a damp cloth. Place the cloth and any contaminated PPE (like gloves) into a second sealable plastic bag.
- Dispose of Waste: Label the bags as "Hazardous Waste: 3-Pyridinemethanol Spill Debris" and dispose of them according to your institution's hazardous waste management guidelines.

Protocol 2: Disposal of Unused 3-Pyridinemethanol

Objective: To prepare unused or waste **3-Pyridinemethanol** for disposal.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- A designated, compatible hazardous waste container (e.g., a glass or polyethylene container with a screw cap).
- Hazardous waste label.
- Fume hood.

Procedure:

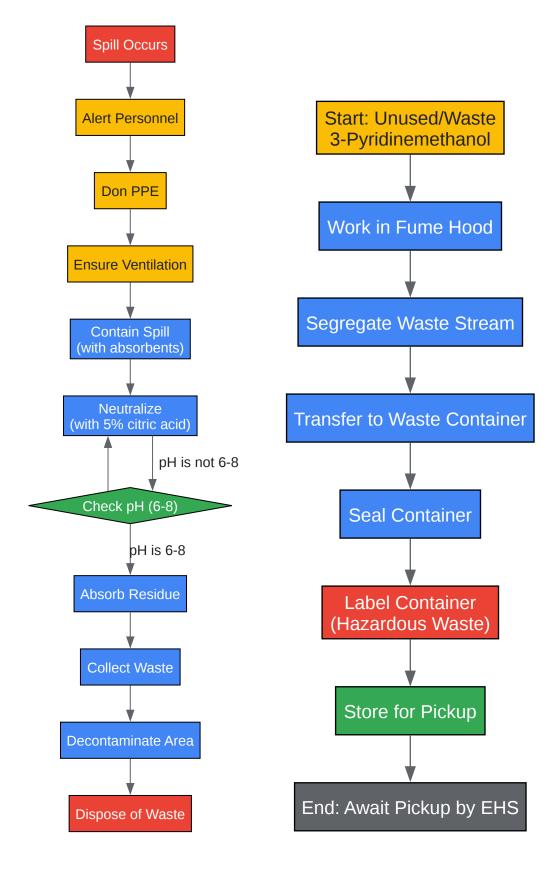
- Work in a Fume Hood: All transfers of waste 3-Pyridinemethanol should be conducted in a certified chemical fume hood.
- Segregate Waste: Do not mix 3-Pyridinemethanol waste with other chemical waste streams
 unless you have confirmed their compatibility. It is best practice to collect it in a dedicated
 waste container.
- Transfer the Waste: Carefully pour the waste **3-Pyridinemethanol** into the designated hazardous waste container. Avoid splashing.
- Seal the Container: Securely close the cap on the waste container.
- Label the Container: Attach a completed hazardous waste label to the container. The label should include:



- The words "Hazardous Waste".
- The full chemical name: "3-Pyridinemethanol".
- The associated hazards (e.g., "Irritant," "Harmful").
- The date of accumulation.
- Your name and contact information.
- Store for Pickup: Store the sealed and labeled waste container in a designated satellite
 accumulation area until it is collected by your institution's environmental health and safety
 department.

Visualizations





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